

Application Notes and Protocols for AChE/BChE-IN-16

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Compound of Interest

Compound Name: AChE/BChE-IN-16

Cat. No.: B15136961

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Introduction

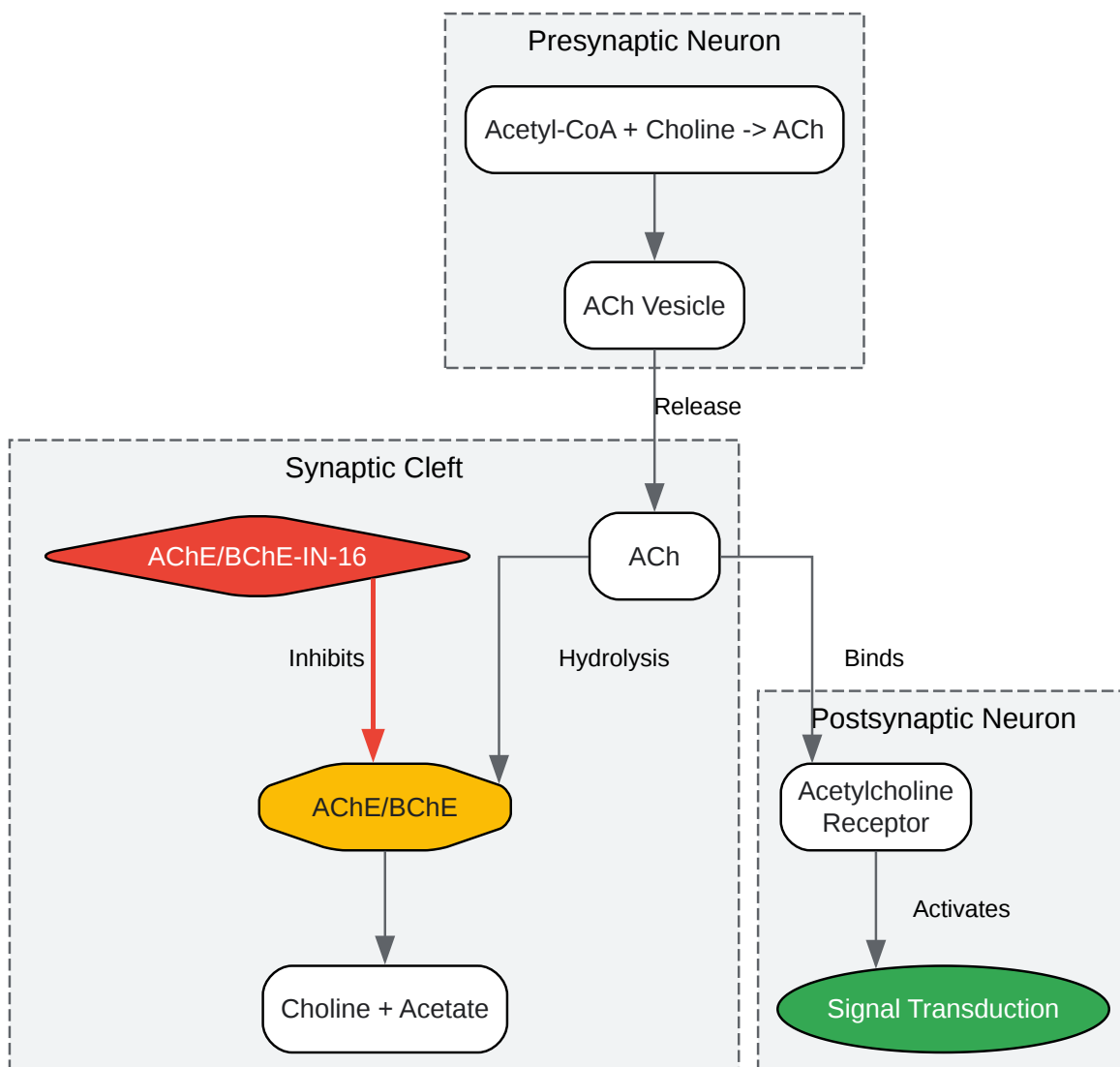
AChE/BChE-IN-16 is a potent, cell-permeable, dual inhibitor of acetylcholinesterase (AChE) and butyrylcholinesterase (BChE). Cholinesterase inhibitors are critical tools for studying the cholinergic system's role in neurodegenerative diseases, such as Alzheimer's disease, by preventing the breakdown of the neurotransmitter acetylcholine (ACh).^{[1][2][3]} This document provides detailed protocols for the use of **AChE/BChE-IN-16** in cell culture applications, including cytotoxicity assessment and determination of its inhibitory activity.

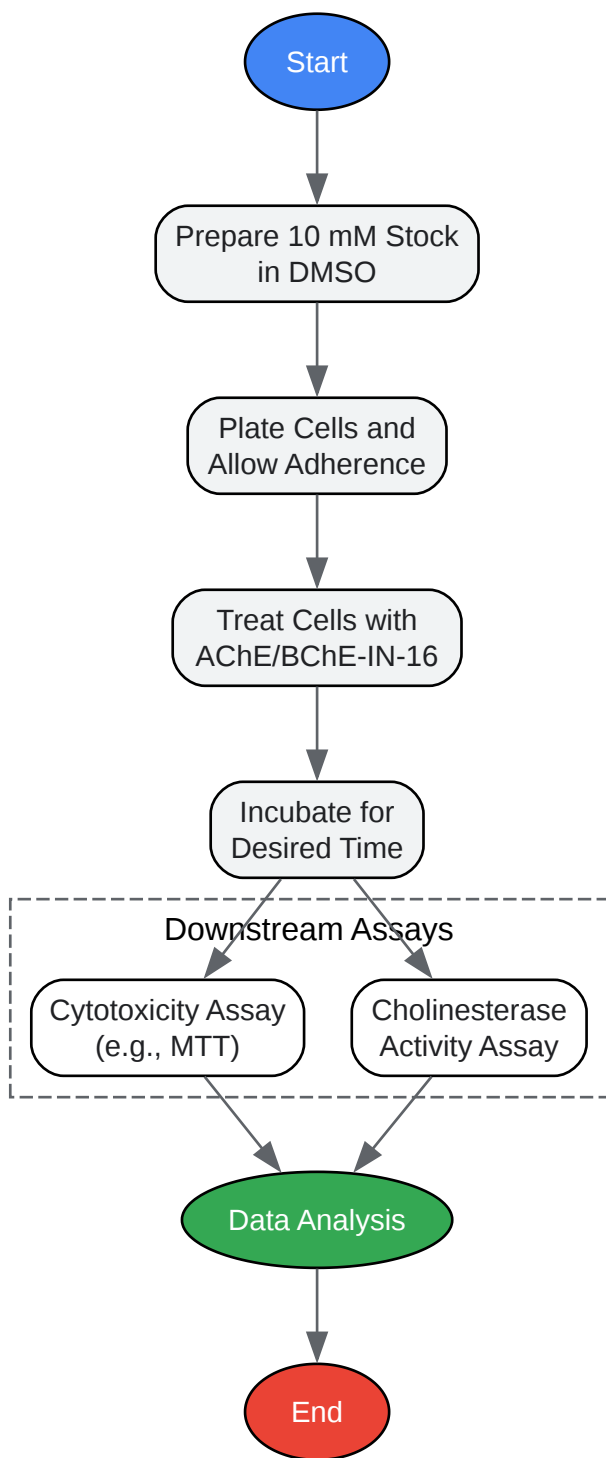
Physicochemical Properties

Property	Value
Formula	C ₂₁ H ₂₆ N ₂ O ₃
Molecular Weight	370.45 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO (>20 mg/mL), Ethanol (>15 mg/mL), and sparingly in water (<0.1 mg/mL). For cell culture, prepare a concentrated stock solution in sterile DMSO.
Purity	>98%
Storage	Store at -20°C. Protect from light.

Mechanism of Action

AChE/BChE-IN-16 acts as a reversible, competitive inhibitor of both acetylcholinesterase and butyrylcholinesterase.[4] By binding to the active site of these enzymes, it prevents the hydrolysis of acetylcholine, leading to an accumulation of ACh in the synaptic cleft and enhanced cholinergic neurotransmission.[5] This mechanism is central to therapeutic strategies for Alzheimer's disease.[3]





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